Comparative Guide to 1-Benzyl-n-methylcyclopentanamine and Structurally Related Compounds

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Compound of Interest		
Compound Name:	*1-Benzyl-n-methylcyclopentanamine*	
Cat. No.:	*B2600992*	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Published experimental data specifically for **1-Benzyl-n-methylcyclopentanamine** is not currently available in the public domain. This guide provides a comparative analysis based on published findings for structurally similar compounds, offering insights into its potential synthesis, physicochemical properties, and biological activities. All data for the target compound should be considered predictive.

Introduction

1-Benzyl-n-methylcyclopentanamine belongs to the class of tertiary amines, which are of significant interest in medicinal chemistry due to their presence in numerous biologically active compounds. This guide aims to provide a comparative overview of the predicted characteristics of **1-Benzyl-n-methylcyclopentanamine** against its known, structurally related analogs. The primary comparator is (R)-N-benzyl-N-(1-phenylethyl)cyclohexanamine, a chiral tertiary dibenzylamine with a cyclohexane moiety, for which detailed synthetic and characterization data has been published.[1][2][3] Additional comparisons are drawn from other N-benzyl-N-methyl-cycloalkylamines and related derivatives to provide a broader context for potential pharmacological applications.

Predicted Physicochemical and Pharmacological Properties

The following table summarizes the known properties of comparator molecules and predictive information for **1-Benzyl-n-methylcyclopentanamine**.

Property	1-Benzyl-n-methylcyclopentanamine (Predicted)	(R)-N-benzyl-N-(1-phenylethyl)cyclohexanamine[1]	N-methylcyclopentanamine	N-benzyl-N-methyl-1-phenylpropan-2-amine[4]
Molecular Formula	$C_{13}H_{19}N$	$C_{21}H_{27}N$	$C_6H_{13}N$	$C_{17}H_{21}N$
Molecular Weight	189.30 g/mol	293.45 g/mol	99.17 g/mol	239.35 g/mol
Appearance	Colorless to pale yellow liquid	Pale yellow solid	-	-
Boiling Point	Not determined	Not determined	Not determined	Not determined
Solubility	Predicted to be soluble in organic solvents like ethanol, methanol, and chloroform.	Soluble in Chloroform	Not determined	Not determined
Potential Pharmacological Role	Neuropharmacological agent (predicted AChE/BuChE inhibitor)	Potential ligand of Acetylcholinesterase (AChE) and Butylcholinesterase (BuChE)[3]	-	-

Experimental Protocols

Predicted Synthesis of 1-Benzyl-n-methylcyclopentanamine

A plausible synthetic route for **1-Benzyl-n-methylcyclopentanamine** is via reductive amination of cyclopentanone with N-benzyl-N-methylamine. This method is a common and effective way to produce tertiary amines.

Materials:

- Cyclopentanone

- N-benzyl-N-methylamine

- Sodium triacetoxyborohydride (STAB)

- Dichloroethane (DCE)

- Acetic acid

- Saturated sodium bicarbonate solution

- Anhydrous magnesium sulfate

- Silica gel for column chromatography

- Solvents for chromatography (e.g., hexane, ethyl acetate)

Procedure:

- To a solution of cyclopentanone (1.0 eq) and N-benzyl-N-methylamine (1.1 eq) in dichloroethane (DCE) at room temperature, add acetic acid (1.1 eq).

- Stir the mixture for 30 minutes.

- Add sodium triacetoxyborohydride (STAB) (1.5 eq) portion-wise over 10 minutes.

- Continue stirring the reaction mixture at room temperature for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC).

- Upon completion, quench the reaction by the slow addition of a saturated sodium bicarbonate solution until gas evolution ceases.

- Separate the organic layer, and extract the aqueous layer with DCE (3 x 20 mL).

- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.

- Filter the mixture and concentrate the solvent under reduced pressure to obtain the crude product.

- Purify the crude product by silica gel column chromatography using a suitable eluent system (e.g., a gradient of ethyl acetate in hexane) to yield **1-Benzyl-n-methylcyclopentanamine**.

Synthesis of (R)-N-benzyl-N-(1-phenylethyl)cyclohexanamine[1][2][3]

The synthesis of this comparator compound was achieved through Barton decarboxylation.

Materials:

- (1R,2R)-2-(benzyl((R)-1-phenylethyl)amino)cyclohexane-1-carboxylic acid

- 2,2′-dithiobis(pyridine-N-oxide)

- Triphenylphosphine (PPh$_3$)

- tert-Butyl mercaptan (tBuSH)

- Tetrahydrofuran (THF)

- Argon atmosphere

- UV lamp (220 V)

- Silica gel for column chromatography
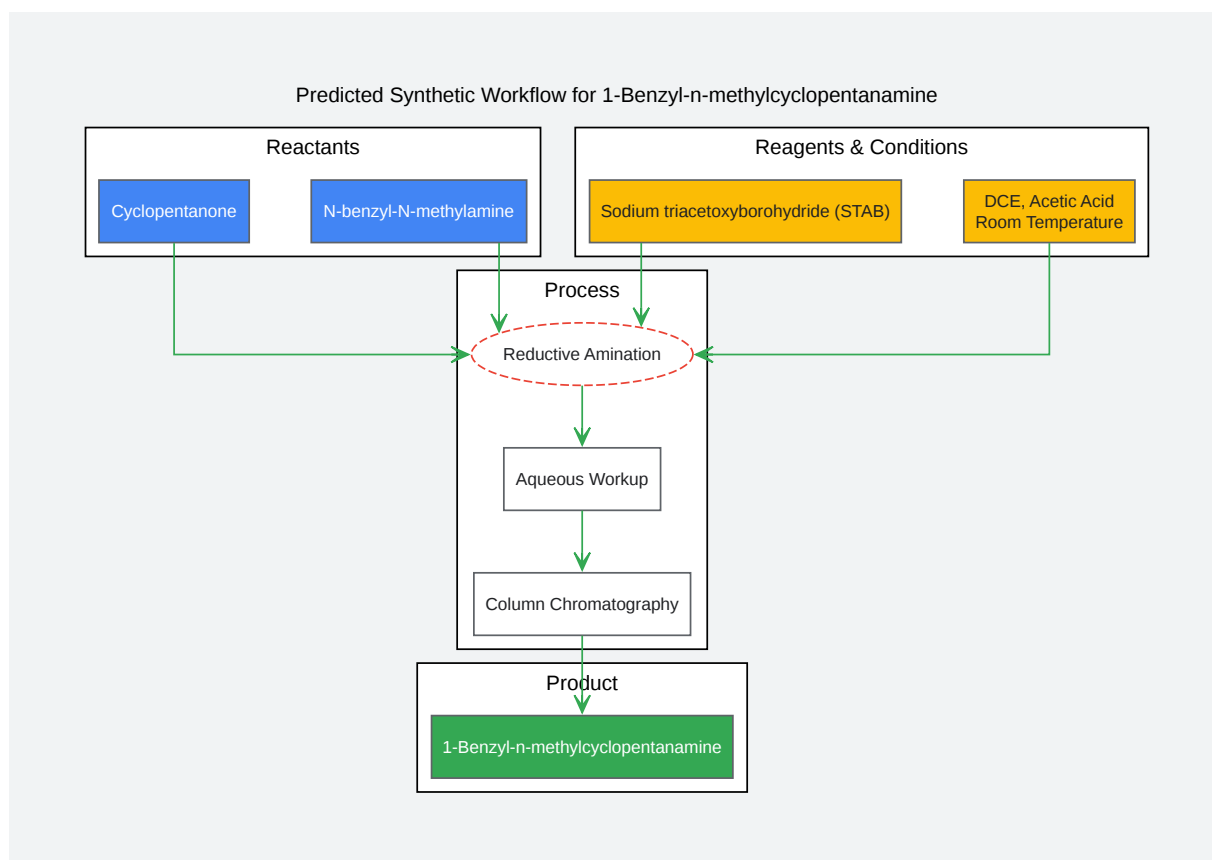
- Hexane/Ethyl Acetate eluent

Procedure:

- A mixture of (1R,2R)-2-(benzyl((R)-1-phenylethyl)amino)cyclohexane-1-carboxylic acid (0.21 mmol), 2,2′-dithiobis(pyridine-N-oxide) (0.23 mmol), and PPh₃ (0.23 mmol) in THF (5.00 mL) was stirred at 40 °C under an argon atmosphere for 2 hours.

- tert-Butyl mercaptan (0.63 mmol) was then added, and the mixture was irradiated with a 220 V lamp for 1 hour.

- The crude reaction mixture was purified by column chromatography on silica gel with an increasing gradient of ethyl acetate in hexane (from 1% to 5%) to isolate the final product as a pale yellow solid (50% yield).[1]

Potential Pharmacological Activity and Signaling Pathways

Based on the known activity of its structural analog, (R)-N-benzyl-N-(1-phenylethyl)cyclohexanamine, **1-Benzyl-n-methylcyclopentanamine** is predicted to exhibit neuropharmacological properties. The former is suggested to be a potential inhibitor of acetylcholinesterase (AChE) and butyrylcholinesterase (BuChE), enzymes crucial for the breakdown of the neurotransmitter acetylcholine.[1][3] Inhibition of these enzymes leads to increased levels of acetylcholine in the synaptic cleft, a mechanism of action for drugs used to treat Alzheimer's disease.
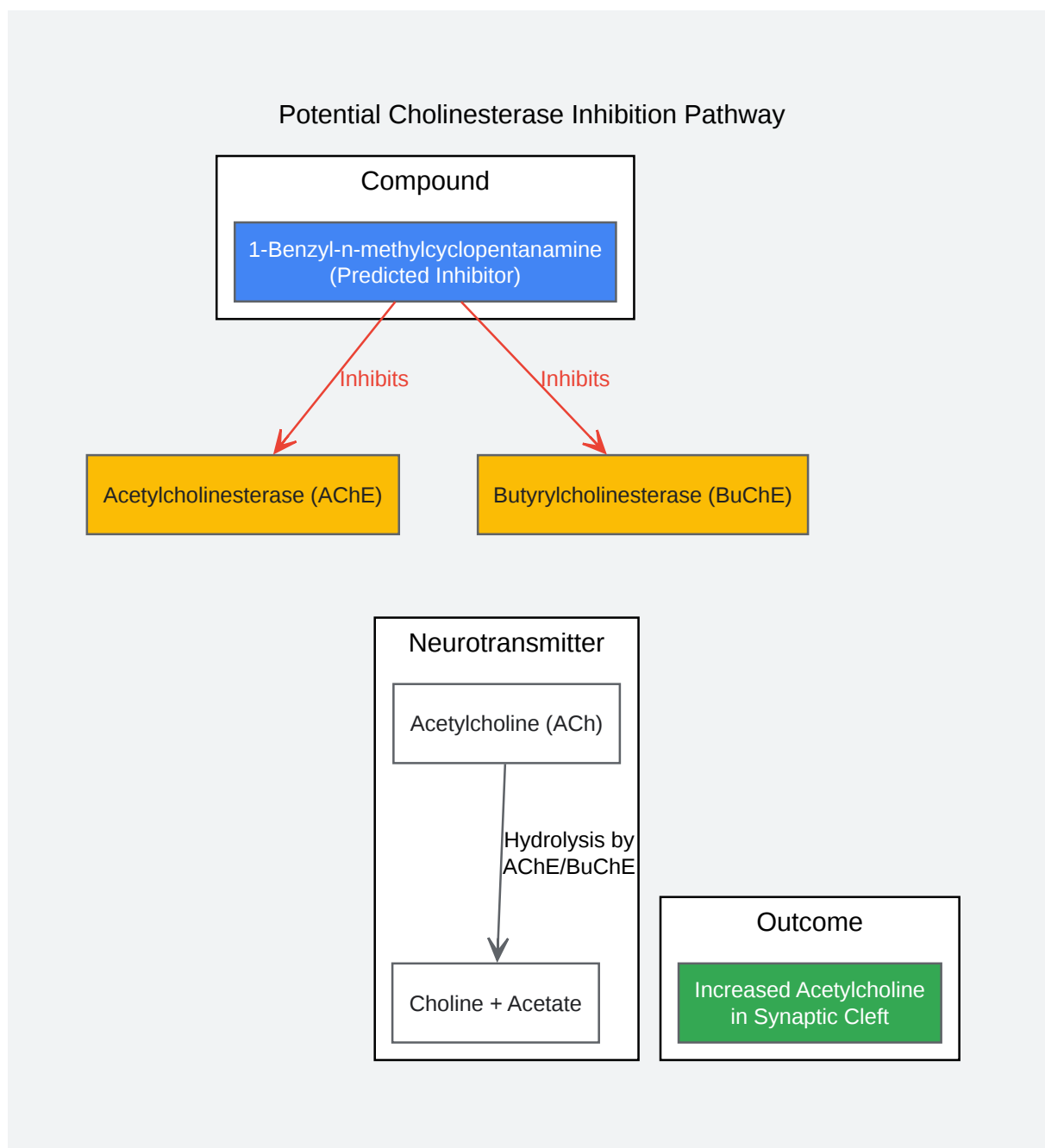
Other structurally related N-benzyl amines have shown different biological activities. For instance, a series of chiral N-benzyl-N-methyl-1-(naphthalen-1-yl)ethanamines displayed antifungal activity.[5] Furthermore, N-benzyl-N-methyldecan-1-amine has been reported to possess anti-inflammatory and anti-oxidative properties by inhibiting inflammatory signaling pathways.

Visualizations

Predicted Synthetic Workflow for 1-Benzyl-n-methylcyclopentanamine

Reactants
- Cyclopentanone
- N-benzyl-N-methylamine

Reagents & Conditions
- Sodium triacetoxyborohydride (STAB)
- DCE, Acetic Acid Room Temperature

Process
- Reductive Amination
- Aqueous Workup
- Column Chromatography

Product
- 1-Benzyl-n-methylcyclopentanamine

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Caption: Predicted synthetic workflow for **1-Benzyl-n-methylcyclopentanamine**.

Potential Cholinesterase Inhibition Pathway

Compound

1-Benzyl-n-methylcyclopentanamine
(Predicted Inhibitor)

Inhibits → Acetylcholinesterase (AChE)

Inhibits → Butyrylcholinesterase (BuChE)

Neurotransmitter

Acetylcholine (ACh)

Hydrolysis by AChE/BuChE

Choline + Acetate

Outcome

Increased Acetylcholine
in Synaptic Cleft

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